

Crotononitrile fundamental chemical properties

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Compound of Interest

Compound Name: Crotononitrile

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An In-depth Technical Guide on the Core Chemical Properties of **Crotononitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental chemical and physical properties of **crotononitrile**. It is intended for researchers, scientists, and professionals in drug development who utilize this versatile nitrile compound in their work. The information is presented in a structured format to facilitate easy access and comparison of data.

Chemical Identity

Crotononitrile, systematically named (E)-but-2-enenitrile, is an unsaturated nitrile with the chemical formula C_4H_5N .^{[1][2]} It exists as a colorless to light yellow liquid with a pungent odor.^{[2][3]} This compound is a valuable intermediate in organic synthesis due to the reactivity of its double bond and nitrile functional group.^[2] **Crotononitrile** has two geometric isomers: cis ((Z)-isomer) and trans ((E)-isomer).^{[2][4]}

Identifier	Value
IUPAC Name	(E)-but-2-enenitrile[1][2]
Synonyms	2-Butenenitrile, Crotonic nitrile, 1-Cyanopropene, 1-Propenyl cyanide, trans-Crotononitrile[1]
Molecular Formula	C ₄ H ₅ N[1][2]
Molecular Weight	67.09 g/mol [1][2]
CAS Number	627-26-9 ((E)-isomer), 1190-76-7 ((Z)-isomer), 4786-20-3 (mixture)[1][4][5]
InChI	1S/C4H5N/c1-2-3-4/h2-3H,1H3/b3-2+[1][2]
InChI Key	NKKMVIVFRUYPLQ-NSCUHMNNSA-N[1][2]
SMILES	C/C=C/C#N[1]

Physicochemical Properties

The physical and chemical properties of **crotononitrile** are summarized in the table below. The data primarily corresponds to the trans-isomer or a mixture of cis and trans isomers, as specified in the references.

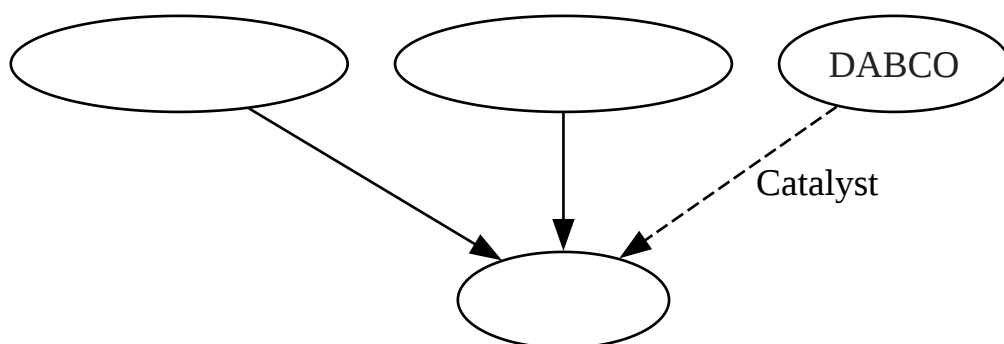
Property	Value
Appearance	Clear light yellow liquid[2][6]
Melting Point	-51.5 °C[2]
Boiling Point	120-121 °C[6][7]
Density	0.824 g/mL at 25 °C[6][7]
Solubility in Water	25 g/L at 25 °C[1]
Vapor Pressure	32.0 mmHg[1]
Flash Point	16 °C[1]
Refractive Index	n ₂₀ /D 1.419[6][7]

Chemical Reactivity

Crotononitrile is a reactive compound, participating in various organic reactions. Its reactivity is attributed to the presence of both a carbon-carbon double bond and a cyano group.

It is known to be a good hydrogen acceptor in ruthenium-catalyzed hydrogen transfer reactions.[8] For instance, alcohols and aldehydes can be oxidized to methyl esters using a ruthenium catalyst with **crotononitrile** as the hydrogen acceptor.[8]

A notable reaction involving **crotononitrile** is the Baylis-Hillman reaction, where it reacts with aldehydes, such as benzaldehyde, in the presence of a catalyst like 1,4-diazabicyclo[2][2][2]octane (DABCO) to form carbon-carbon bonds.[2][6]



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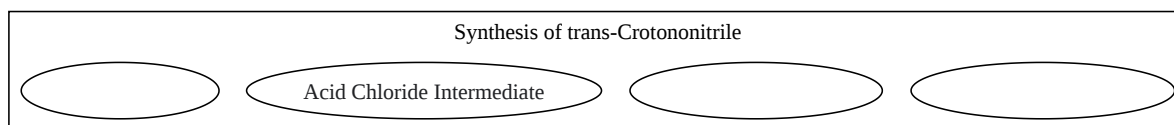
Experimental Protocols

Synthesis of trans-Crotononitrile

A method for preparing single-configuration trans-**crotononitrile** starts from crotonic acid.[2]

Methodology:

- Crotonic acid is mixed with dichloromethane and a catalytic amount of DMF.[2]
- Thionyl chloride is added to the mixture to form the acid chloride intermediate.[2]
- The intermediate then reacts with ammonia water to produce trans-crotonamide.[2]
- Finally, dehydration of trans-crotonamide using benzenesulfonyl chloride and pyridine yields trans-**crotononitrile**. [2]



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Purification

A mixture of cis- and trans-**crotononitrile** can be separated by preparative gas-liquid chromatography (GLC) on a column with 5% FFAP on Chromosorb G.[6]

Applications in Research and Development

Crotononitrile is a versatile reagent in various fields:

- Organic Synthesis: It serves as a key intermediate in the synthesis of pharmaceuticals, agrochemicals (herbicides, insecticides, and fungicides), and fine chemicals like dyes and pigments.[2] It is also used in the synthesis of heterocyclic compounds.[2]

- Polymer Chemistry: **Crotononitrile** is used as a monomer to produce polymers with high mechanical strength, thermal stability, and solvent resistance.[\[2\]](#)
- Material Science: It finds applications in the development of advanced materials such as coatings, adhesives, and composites.[\[2\]](#)
- Catalysis: It can act as a ligand in the development of new catalysts.[\[2\]](#)

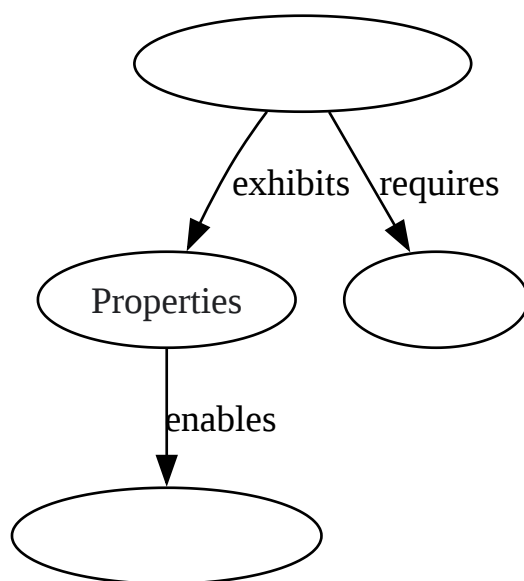
Safety and Handling

Crotononitrile is a hazardous substance and must be handled with appropriate safety precautions.

Hazard	Description
Flammability	Highly flammable liquid and vapor. [2] [9] [10] [11]
Toxicity	Harmful if swallowed, in contact with skin, or inhaled. [9] [10] [11] It exhibits neurotoxic properties. [2] [5] [6]
Irritation	Causes skin and serious eye irritation. [9] [10] [11] It is also irritating to the respiratory system. [9]
Reactivity	Contact with acids liberates very toxic gas. [9]

Handling Precautions:

- Keep away from heat, sparks, open flames, and other ignition sources.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Use in a well-ventilated area.[\[10\]](#)
- Wear protective gloves, protective clothing, and eye/face protection.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[11\]](#)
- Store in a cool, well-ventilated place with the container tightly closed.[\[11\]](#)[\[12\]](#)



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